

# Research on N-(1-hydroxypropan-2-yl)benzamide: A Comparative Analysis

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## Compound of Interest

Compound Name: *N*-(1-hydroxypropan-2-yl)benzamide

Cat. No.: B1587895

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Currently, there is a notable lack of publicly available research specifically detailing the advantages and comparative performance of **N-(1-hydroxypropan-2-yl)benzamide** in scientific applications. Extensive searches of scientific literature and chemical databases have yielded limited information beyond its basic chemical properties, such as its molecular formula (C<sub>10</sub>H<sub>13</sub>NO<sub>2</sub>) and CAS number (24629-34-3). No significant studies outlining its biological activity, mechanism of action, or direct comparisons with alternative compounds in research settings were identified.

While specific data on **N-(1-hydroxypropan-2-yl)benzamide** is scarce, the broader class of benzamide derivatives is of significant interest in medicinal chemistry and drug development. These compounds are recognized for a wide array of pharmacological activities, and research into various substituted benzamides is ongoing. This guide will provide a general overview of the research landscape for benzamide derivatives as a proxy for understanding the potential, yet currently unexplored, research avenues for **N-(1-hydroxypropan-2-yl)benzamide**.

## The Landscape of Benzamide Derivatives in Research

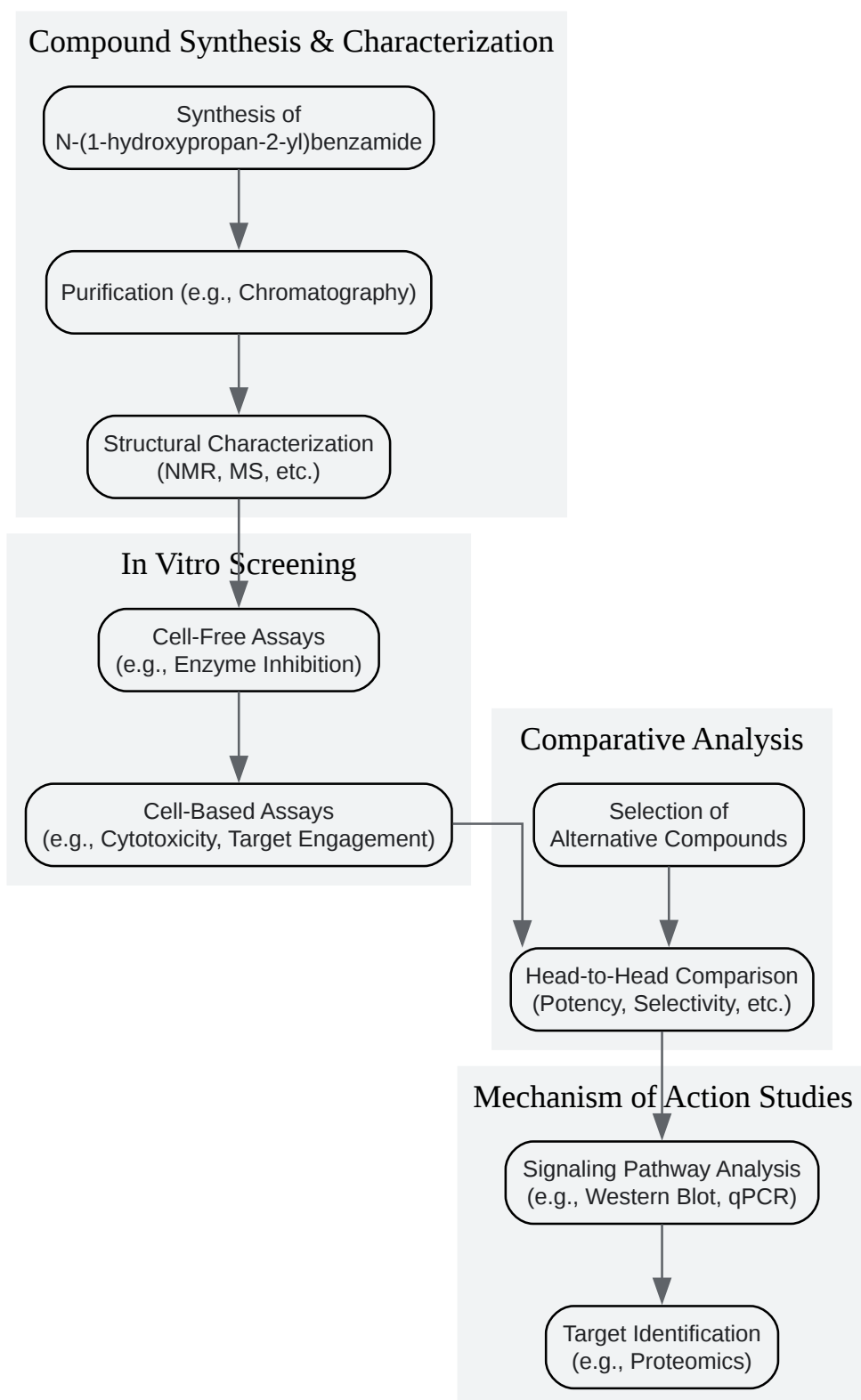
Benzamide and its derivatives are a versatile class of compounds with a core structure consisting of a benzene ring attached to an amide group. Modifications to both the benzene ring and the amide nitrogen have led to the development of numerous compounds with diverse biological activities.

## Key Research Areas for Benzamide Derivatives:

- **Antimicrobial Activity:** Many benzamide derivatives have been synthesized and evaluated for their potential as antibacterial and antifungal agents. Research in this area often involves screening new derivatives against various pathogens and determining their minimum inhibitory concentrations (MICs).
- **Antitumor Activity:** A significant area of research focuses on the anticancer properties of benzamides. Some derivatives have been investigated as histone deacetylase (HDAC) inhibitors or as agents that can induce apoptosis (programmed cell death) in cancer cells.
- **Anticonvulsant Activity:** The benzamide scaffold is present in several anticonvulsant drugs. Research continues to explore new derivatives for their potential to manage seizures with improved efficacy and fewer side effects.
- **Insecticidal and Herbicidal Activity:** In the field of agricultural science, benzamide derivatives have been developed as pesticides. Research focuses on creating compounds with high target specificity and low environmental impact.

## Hypothetical Experimental Workflow for Evaluating a Novel Benzamide

Should research on **N-(1-hydroxypropan-2-yl)benzamide** be undertaken, a typical experimental workflow to characterize its properties and potential advantages would likely follow the logical progression outlined below. This workflow is a generalized representation based on common practices in drug discovery and chemical biology.



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Caption: A generalized workflow for the evaluation of a novel research compound.

## Conclusion

At present, a comprehensive comparison guide on the advantages of using **N-(1-hydroxypropan-2-yl)benzamide** in research cannot be compiled due to the absence of specific scientific literature and experimental data. The information presented here provides a broader context based on the well-established importance of the benzamide chemical class in various research fields. Future studies are required to elucidate the specific properties of **N-(1-hydroxypropan-2-yl)benzamide** and to determine if it offers any advantages over existing research compounds. Researchers interested in this particular molecule would need to conduct foundational research to establish its biological activity and potential applications.

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